

Allyl Butyl Sulfide: A Comprehensive Technical Guide on Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Allyl butyl sulfide
CAS No.:	5399-19-9
Cat. No.:	B14735390

[Get Quote](#)

Executive Summary

Allyl butyl sulfide (ABS) is a highly versatile organosulfur compound that serves as a critical intermediate in both synthetic organic chemistry and flavor/fragrance engineering. Characterized by the presence of an electron-rich thioether linkage flanked by an aliphatic butyl chain and a reactive allylic pi-system, ABS exhibits unique reactivity profiles. This whitepaper provides an in-depth analysis of its physicochemical properties, field-proven synthetic methodologies, and mechanistic pathways, designed specifically for researchers and drug development professionals requiring rigorous, self-validating protocols.

Chemical Identity and Structural Analytics

Accurate chemical identification is the foundation of reproducible research. **Allyl butyl sulfide** is officially registered under the CAS Number 5399-19-9 and is indexed in the FDA Global Substance Registration System (GSRS) .

- IUPAC Name: 1-(prop-2-en-1-ylsulfanyl)butane

- PubChem CID: 219614
- Molecular Formula: C₇H₁₄S

The structural asymmetry of ABS—combining a flexible, lipophilic butyl tail with a rigid, reactive allyl head—dictates its behavior in biphasic reactions and its sensory characteristics.

Physical and Chemical Properties

The physical properties of ABS dictate its handling, volatility, and extraction parameters during synthesis. Below is a synthesized dataset of its core quantitative properties.

Table 1: Physicochemical Properties of **Allyl Butyl Sulfide**

Property	Value	Scientific Implication
Molecular Weight	130.25 g/mol	Facilitates rapid diffusion in biphasic catalytic systems.
Boiling Point	~155–160 °C (at 760 mmHg)	Requires moderate heating for distillation; thermally stable under standard conditions.
Density	~0.85–0.88 g/cm ³ (at 25 °C)	Floats on aqueous layers during liquid-liquid extraction.
Refractive Index	~1.470–1.480	Useful for rapid purity assessment via refractometry.
Solubility	Insoluble in H ₂ O; soluble in EtOH, Et ₂ O	Dictates the necessity of phase-transfer catalysts in aqueous reactions.
Organoleptic Profile	Pungent, alliaceous, sulfury	Acts as a precursor to complex roasted/fried flavor profiles upon thermal degradation.

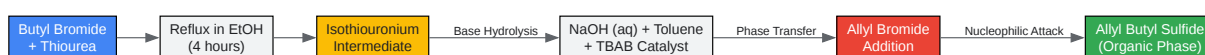
Synthesis and Manufacturing Protocols

The synthesis of **allyl butyl sulfide** is most efficiently achieved via the nucleophilic substitution of an allyl halide with a butanethiolate. To avoid the foul odor and handling difficulties of volatile thiols, a field-proven Phase-Transfer Catalysis (PTC) method utilizing thiourea is preferred.

Protocol 1: Phase-Transfer Catalyzed Synthesis of Allyl Butyl Sulfide

Causality & Logic: Thiourea is used to safely generate the thiol in situ via an isothiuronium intermediate, preventing the release of noxious butyl mercaptan. Tetrabutylammonium bromide (TBAB) is employed as a phase-transfer catalyst to shuttle the hydrophilic thiolate anion into the organic toluene phase, drastically accelerating the nucleophilic attack on allyl bromide.

- **Isothiuronium Salt Formation:** Suspend butyl bromide (0.5 mol) and thiourea (0.5 mol) in 500 mL of absolute ethanol. Reflux the mixture for 4 hours.
- **Solvent Evaporation:** Remove the ethanol under reduced pressure using a rotary evaporator until a highly viscous product remains.
- **Biphasic System Setup:** Dissolve the viscous intermediate in 300 mL of toluene (replacing highly toxic benzene) and add 300 mL of a 30% (w/v) aqueous NaOH solution.
- **Catalyst & Alkylation:** Add 1.0 g of TBAB to the stirring mixture. Dropwise, add allyl bromide (0.5 mol) over 30 minutes to control the exothermic alkylation.
- **Reaction Maturation:** Stir vigorously at 25 °C for 6–8 hours. The strong base hydrolyzes the isothiuronium salt to a thiolate, which TBAB transfers to the toluene layer to react with allyl bromide.
- **Self-Validation & Isolation:** Separate the organic layer. Validation Step: Spot the organic layer on a silica TLC plate (Hexanes as eluent); the product should show a high R_f value (~0.8) under iodine staining, distinct from the starting materials. Wash with brine, dry over anhydrous Na₂SO₄, and concentrate. Purify via vacuum distillation.



[Click to download full resolution via product page](#)

Caption: Phase-transfer catalyzed synthetic workflow for **allyl butyl sulfide**.

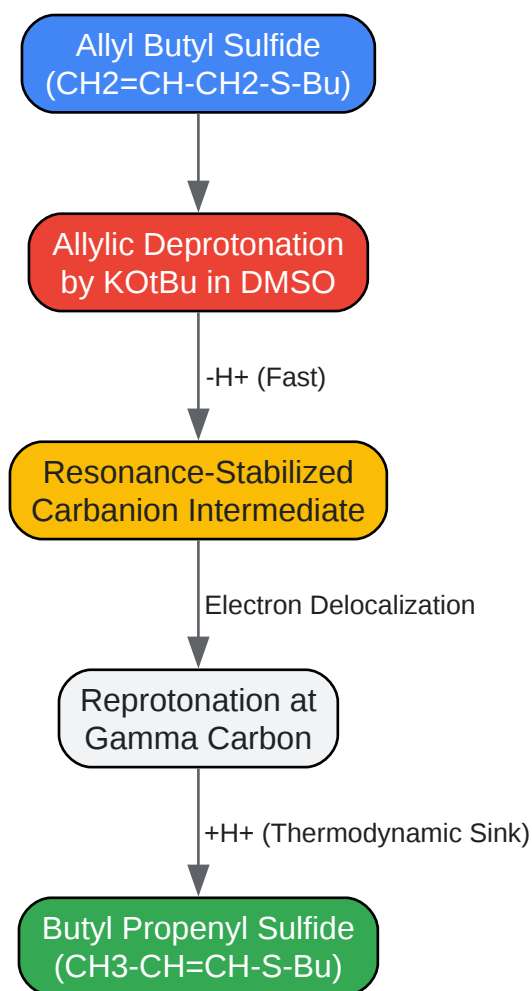
Reactivity and Mechanistic Pathways

The allylic protons in ABS are highly susceptible to base-catalyzed abstraction due to the dual stabilization of the resulting carbanion by the adjacent sulfur atom (d-orbital participation/polarizability) and the vinylic pi-system. This allows for controlled isomerization.

Protocol 2: Base-Catalyzed Isomerization to Butyl Propenyl Sulfide

Causality & Logic: Dimethyl sulfoxide (DMSO) is specifically chosen as the solvent because its polar aprotic nature heavily solvates the potassium cation but leaves the tert-butoxide anion naked and highly basic. This drives the rapid deprotonation of the weakly acidic allylic carbon.

- **Base Preparation:** Dissolve 2.5 g of potassium tert-butoxide (KOtBu) in 100 mL of anhydrous DMSO under a dry nitrogen atmosphere.
- **Substrate Addition:** Add **allyl butyl sulfide** (45 g) in three equal portions to manage mild exothermy.
- **Thermal Isomerization:** Heat the reaction mixture to 40–50 °C and maintain for exactly 30 minutes. Prolonged heating may lead to polymerization or degradation.
- **Quenching:** Pour the mixture into 300 mL of ice water to instantly quench the base and precipitate the organic components.
- **Self-Validation & Extraction:** Extract with pentane (3 x 100 mL). Validation Step: Analyze the crude product via ¹H-NMR. The successful isomerization is validated by the complete disappearance of the complex multiplet at δ 5.7–6.0 ppm (terminal allyl protons) and the emergence of a new vinylic signal corresponding to the internal propenyl double bond.



[Click to download full resolution via product page](#)

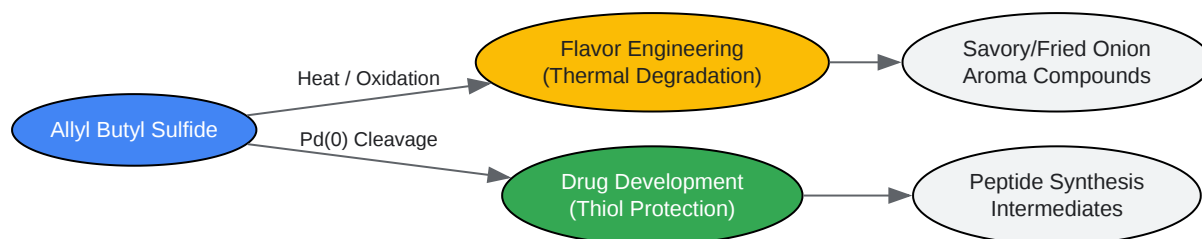
Caption: Mechanistic pathway for the base-catalyzed isomerization of **allyl butyl sulfide**.

Applications in Drug Development and Food Science

The utility of **allyl butyl sulfide** spans multiple high-tech industries:

- **Food Science & Maillard Mimicry:** ABS and its isomerized derivative (butyl propenyl sulfide) are critical precursors in flavor engineering. Upon thermal treatment (e.g., frying conditions at 90–120 °C), these sulfides undergo complex degradation and dimerization to form 3,4-dimethylthiophene derivatives and various disulfides. These downstream products accurately impart the savory, meaty, and fried-onion aromas essential for processed convenience foods

- **Pharmaceutical Synthesis:** In drug development, the allyl moiety acts as a highly effective protecting group for thiols. During the synthesis of complex cysteine-containing peptides or organosulfur pharmacophores, the allyl group remains stable under standard basic peptide-coupling conditions but can be seamlessly and selectively cleaved using palladium(0)-catalyzed deallylation when the free thiol is required.



[Click to download full resolution via product page](#)

Caption: Divergent industrial application pathways of **allyl butyl sulfide**.

References

- FDA Global Substance Registration System (GSRS). "**Allyl butyl sulfide** (9K3E73SV3A)". U.S. Food and Drug Administration. [\[Link\]](#)
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 219614, **Allyl butyl sulfide**". PubChem. [\[Link\]](#)
- European Patent Office. "Method for imparting a fried onion aroma to foodstuffs".
- To cite this document: BenchChem. [\[Allyl Butyl Sulfide: A Comprehensive Technical Guide on Properties, Synthesis, and Applications\]](#). BenchChem, [2026]. [\[Online PDF\]](#). Available at: [\[https://www.benchchem.com/product/b14735390/docs#allyl-butyl-sulfide-a-comprehensive-technical-guide-on-properties-synthesis-and-applications\]](https://www.benchchem.com/product/b14735390/docs#allyl-butyl-sulfide-a-comprehensive-technical-guide-on-properties-synthesis-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)